

Application Notes: Casp8-IN-1 for High-Throughput Screening

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Compound of Interest

Compound Name: Casp8-IN-1

Cat. No.: B15565771

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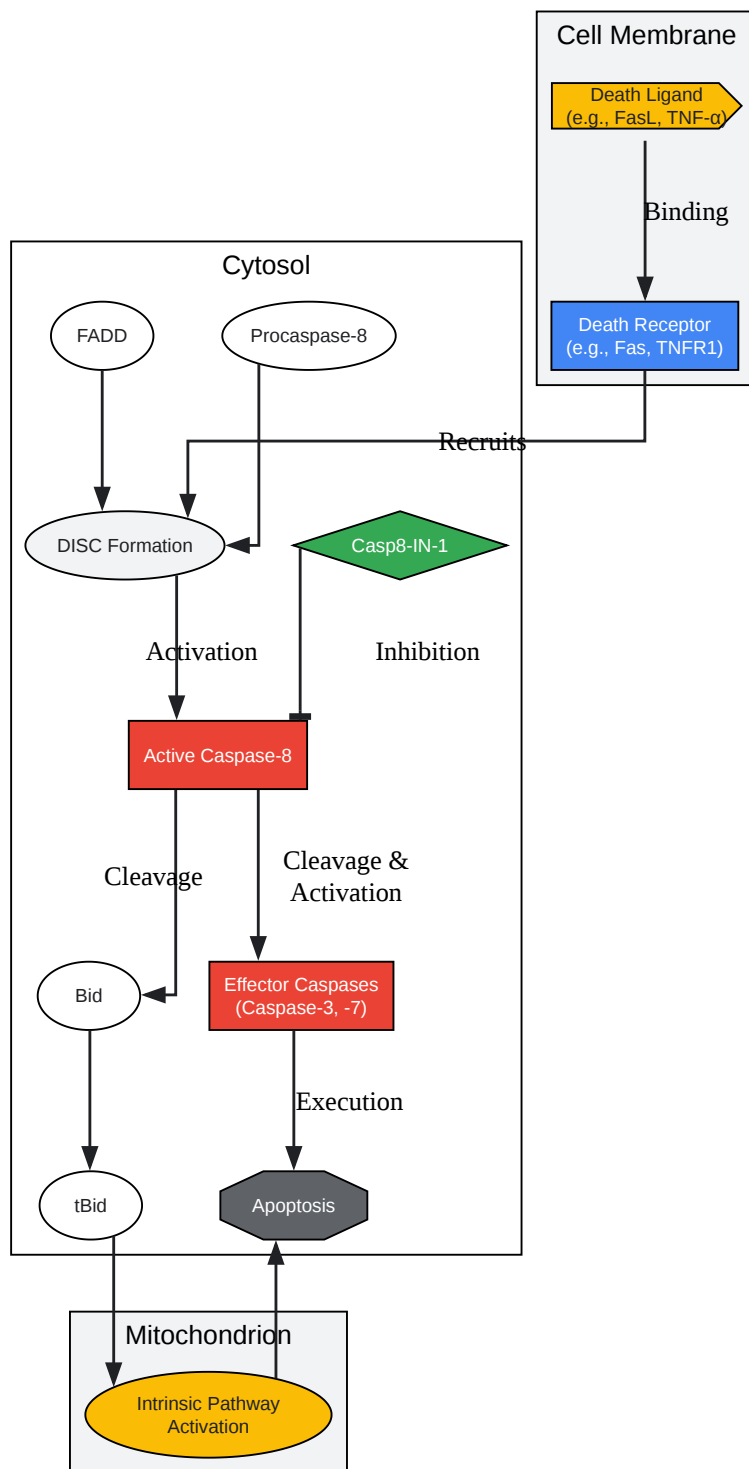
Introduction

Caspase-8 (CASP8) is an initiator caspase that plays a critical role in the extrinsic pathway of apoptosis, or programmed cell death.[1][2] This pathway is initiated by the binding of death ligands (such as FasL or TNF- α) to their corresponding death receptors on the cell surface.[2][3][4] This engagement leads to the recruitment of adaptor proteins like FADD and procaspase-8, forming the Death-Inducing Signaling Complex (DISC), where procaspase-8 is activated through dimerization and auto-proteolysis.[2][3][5] Active Caspase-8 then triggers a downstream cascade by activating executioner caspases (e.g., Caspase-3) or by cleaving the Bid protein to engage the intrinsic mitochondrial pathway, ultimately leading to cell death.[5][6][7]

Given its central role in apoptosis, dysregulation of Caspase-8 activity is implicated in various diseases, including cancer and autoimmune disorders, making it a significant target for therapeutic intervention.[8] High-throughput screening (HTS) is a key strategy for identifying novel modulators of Caspase-8 activity.[9][10] **Casp8-IN-1** is a selective inhibitor of Caspase-8, making it a valuable tool compound for studying its biological functions and for validating HTS assays designed to find new inhibitors.[11][12]

Caspase-8 Signaling Pathway

The extrinsic apoptosis pathway is a highly regulated process. Upon ligand binding, death receptors trimerize and recruit the adaptor protein FADD, which in turn recruits procaspase-8. [5] This proximity-induced dimerization facilitates the auto-activation of Caspase-8. [4][13] The active enzyme can then directly cleave and activate downstream executioner caspases, such as Caspase-3, -6, and -7. [4] Alternatively, it can cleave Bid into tBid, which translocates to the mitochondria and initiates the intrinsic apoptotic pathway. [5][6] **Casp8-IN-1** exerts its effect by directly inhibiting the catalytic activity of the active Caspase-8 enzyme.



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Caption: Extrinsic apoptosis pathway initiated by death receptors, leading to Caspase-8 activation.

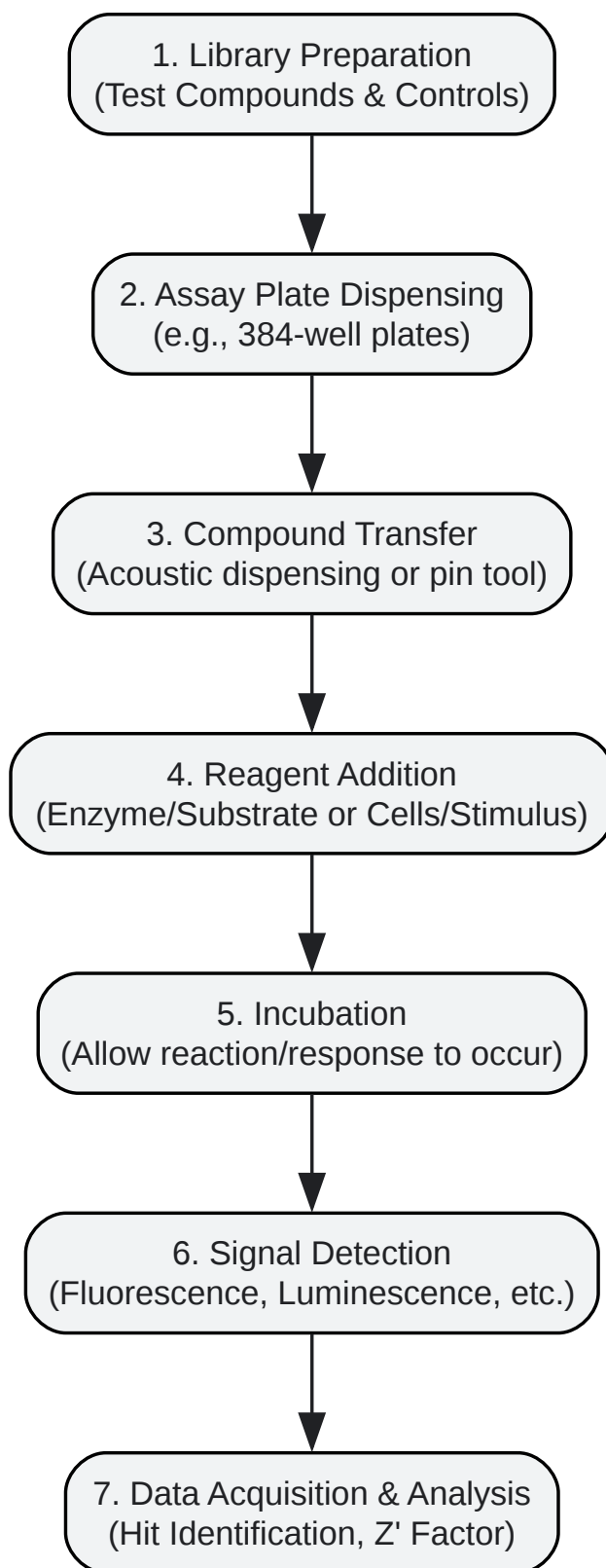
Properties of Casp8-IN-1

Casp8-IN-1 is a potent and selective small molecule inhibitor of Caspase-8. Its primary use in a research setting is to probe the function of Caspase-8 in cellular pathways and to serve as a positive control in inhibitor screening campaigns.

Property	Value	Reference
Target	Caspase-8 (CASP8)	[11] , [12]
IC ₅₀	0.7 μ M	[11] , [12]
Biological Action	Inhibits FasL-induced apoptosis in Jurkat cells	[11] , [12]

High-Throughput Screening (HTS) Workflow

HTS allows for the rapid testing of large compound libraries to identify "hits"—compounds that modulate the activity of a biological target.[\[9\]](#)[\[10\]](#) For Caspase-8, a typical HTS campaign involves a biochemical or cell-based assay in a multi-well plate format.[\[14\]](#) The workflow is designed for automation to ensure efficiency and reproducibility.[\[10\]](#)



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